

peri-Truxilline CAS number and molecular weight

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Compound of Interest

Compound Name: *peri-Truxilline*

Cat. No.: *B1174987*

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An In-depth Technical Guide to peri-Truxilline

This technical guide provides a comprehensive overview of **peri-Truxilline**, an alkaloid belonging to the truxilline family of isomers. The document is intended for researchers, scientists, and professionals in drug development and forensic analysis, offering detailed information on its chemical properties, analytical methods, and known biological interactions.

Core Chemical and Physical Data

While a specific CAS number for **peri-Truxilline** is not readily available in public databases, it is recognized as an isomer of truxilline. As such, it shares the same molecular formula and molecular weight with its other isomeric forms. The data for truxilline isomers is summarized below.

Property	Value	Source
Molecular Formula	C ₃₈ H ₄₆ N ₂ O ₈	[1] [2] [3]
Molecular Weight	Approximately 658.8 g/mol	[1] [2]
Isomer Group	Truxilline	[4] [5]

Experimental Protocols: Analysis of Truxilline Isomers

The quantitative analysis of **peri-Truxilline**, along with its other isomers, is crucial in the forensic examination of illicit cocaine samples to determine their origin. A validated method utilizes capillary gas chromatography with flame ionization detection (GC/FID).[4]

Sample Preparation and Derivatization

A detailed experimental protocol for the analysis of ten truxilline isomers, including **peri-truxilline**, involves the following steps:[4]

- Reduction: The truxilline isomers in the sample are reduced using lithium aluminum hydride (LiAlH_4).
- Acylation: The reduced products are then acylated with heptafluorobutyric anhydride (HFBA).
- Analysis: The resulting di-heptafluorobutyryl derivatives are analyzed by GC/FID.

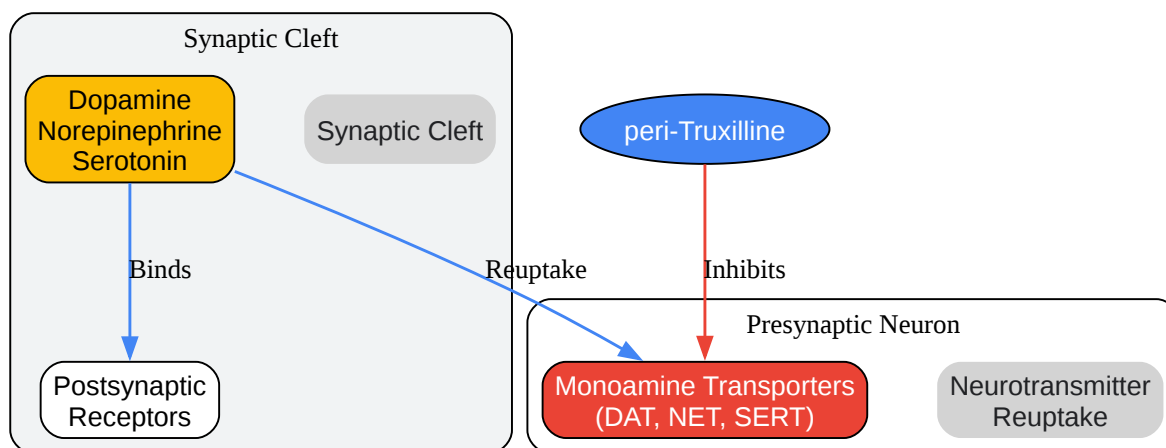
This method has demonstrated a linear response in the range of 0.001 to 1.00 mg/mL, with a lower detection limit of 0.001 mg/mL.[4]

Fig. 1: Experimental workflow for the analysis of **peri-Truxilline**.

Biological Interaction and Signaling Pathways

Specific signaling pathways for **peri-Truxilline** have not been extensively documented in scientific literature. However, related isomers, such as α -truxilline, are known to act as impurities in illicit cocaine and exhibit inhibitory effects on dopamine, norepinephrine, and serotonin transporters.[3] This mechanism of action suggests that truxillines may contribute to the overall pharmacological profile of cocaine by interfering with neurotransmitter reuptake.

The proposed mechanism of action, based on related isomers, involves the blockade of monoamine transporters, leading to an increased concentration of neurotransmitters in the synaptic cleft. This, in turn, potentiates neurotransmission.



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Fig. 2: Proposed mechanism of action for truxilline isomers.

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